

In-Depth Technical Guide: GA-017 (CAS Number 2351906-74-4)

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Compound of Interest

Compound Name: GA-017

Cat. No.: B15606594

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This technical guide provides a comprehensive overview of **GA-017**, a potent and selective small molecule inhibitor of Large Tumor Suppressor Kinase 1 and 2 (LATS1/2). This document is intended for researchers, scientists, and drug development professionals interested in the therapeutic potential and biochemical mechanisms of Hippo signaling pathway modulators.

Core Compound Information

GA-017 is a key research compound for modulating the Hippo signaling pathway, a critical regulator of organ size, cell proliferation, and apoptosis. By inhibiting LATS1/2, **GA-017** promotes the nuclear translocation and activation of the transcriptional coactivators Yes-associated protein (YAP) and Transcriptional coactivator with PDZ-binding motif (TAZ), leading to enhanced cell growth and proliferation, particularly in three-dimensional (3D) culture systems and organoids.^{[1][2][3][4][5]}

Quantitative Data Summary

The following tables summarize the key quantitative data for **GA-017**'s biological activity.

Table 1: In Vitro Kinase Inhibition

Target	IC50 (nM)	Ki (nM)	Assay Detail
LATS1	4.10	0.58 ± 0.11	ATP-competitive
LATS2	3.92	0.25 ± 0.03	ATP-competitive

Data sourced from MedchemExpress and Aihara A, et al. J Biol Chem. 2022.[1][4]

Table 2: Cellular Activity

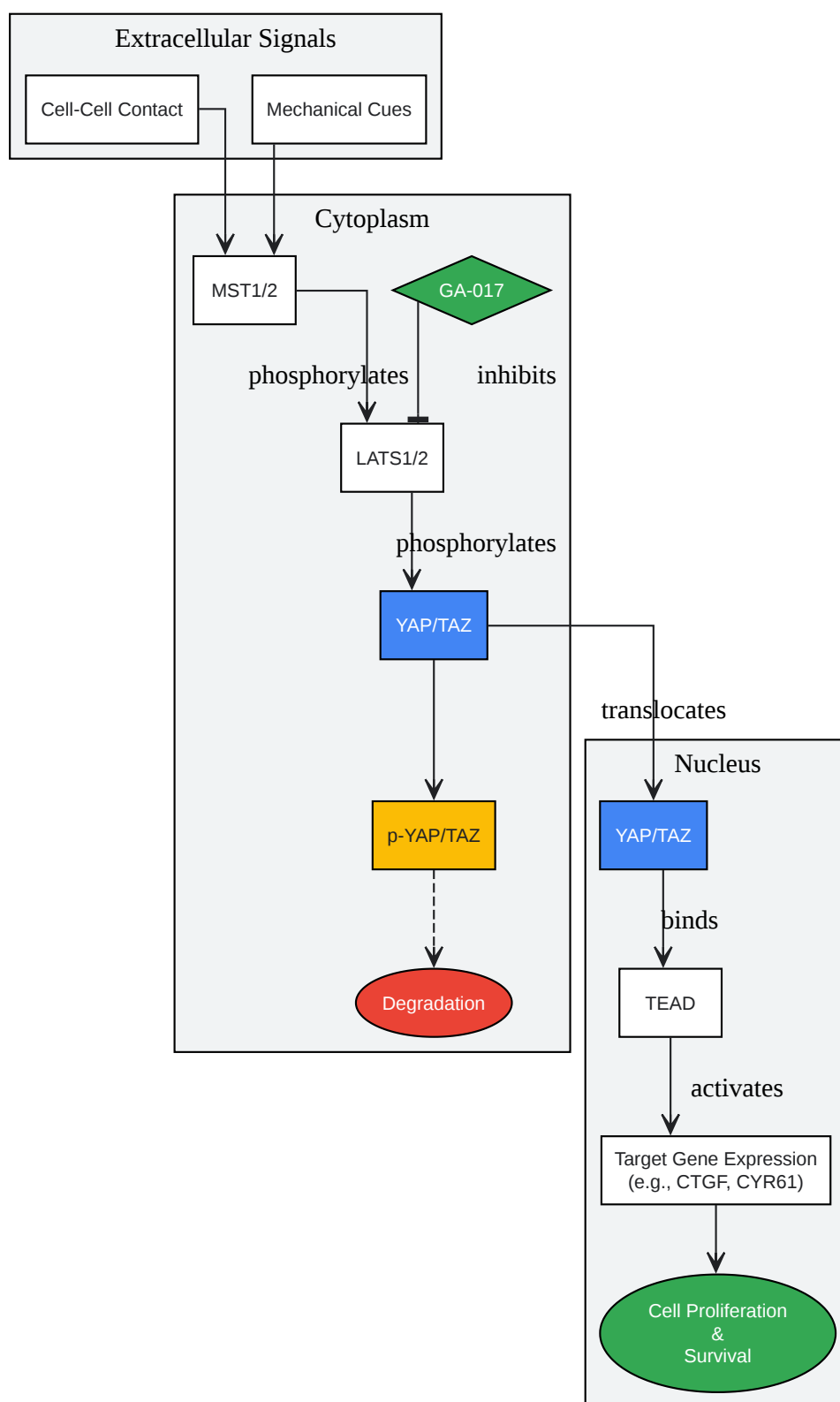
Cell Line	Assay	EC50 (μM)	Culture Condition
SKOV3	Cell Growth	3.51 ± 0.26	3D Culture

Data sourced from Aihara A, et al. J Biol Chem. 2022.[2]

Mechanism of Action: The Hippo Signaling Pathway

GA-017 exerts its biological effects by intervening in the Hippo signaling pathway. In a canonical state, the Hippo pathway is active, and a kinase cascade involving MST1/2 and LATS1/2 leads to the phosphorylation of YAP and TAZ. Phosphorylated YAP/TAZ are sequestered in the cytoplasm and targeted for degradation, thus preventing their nuclear entry and subsequent activation of growth-promoting genes.

GA-017, as a potent inhibitor of LATS1/2, disrupts this cascade. By blocking the kinase activity of LATS1/2, **GA-017** prevents the phosphorylation of YAP and TAZ.[2][3] This allows for the stabilization and nuclear translocation of YAP/TAZ, where they bind to TEAD transcription factors and initiate the transcription of genes that drive cell proliferation and inhibit apoptosis.[2]



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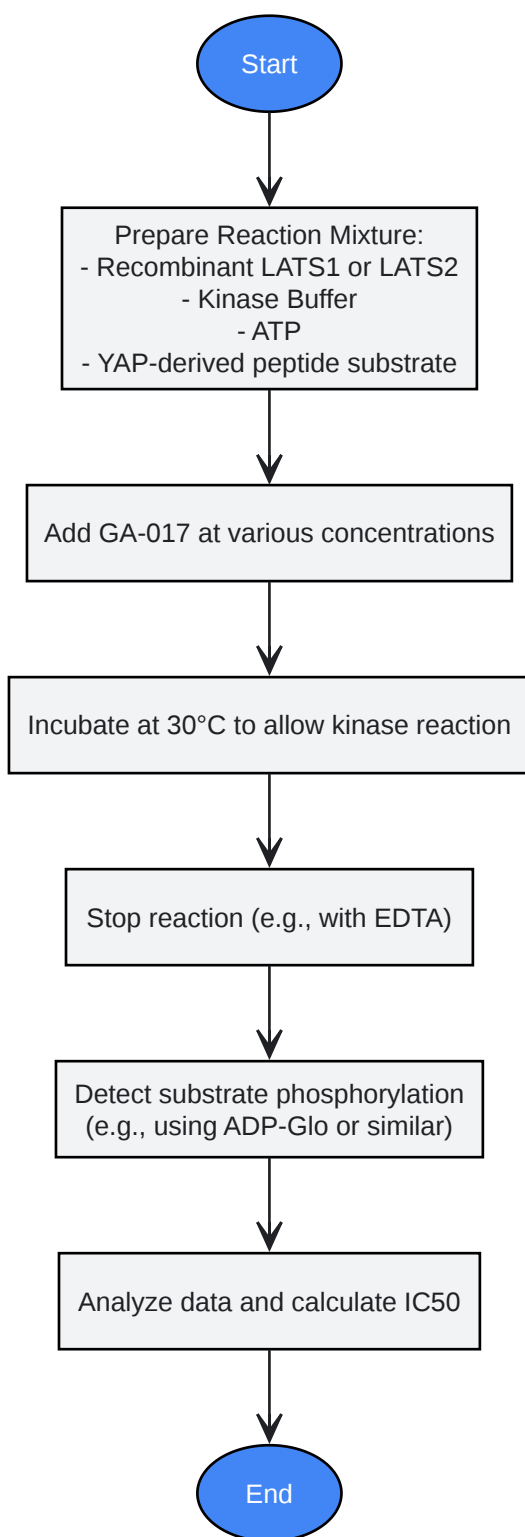
Caption: Mechanism of action of **GA-017** in the Hippo signaling pathway.

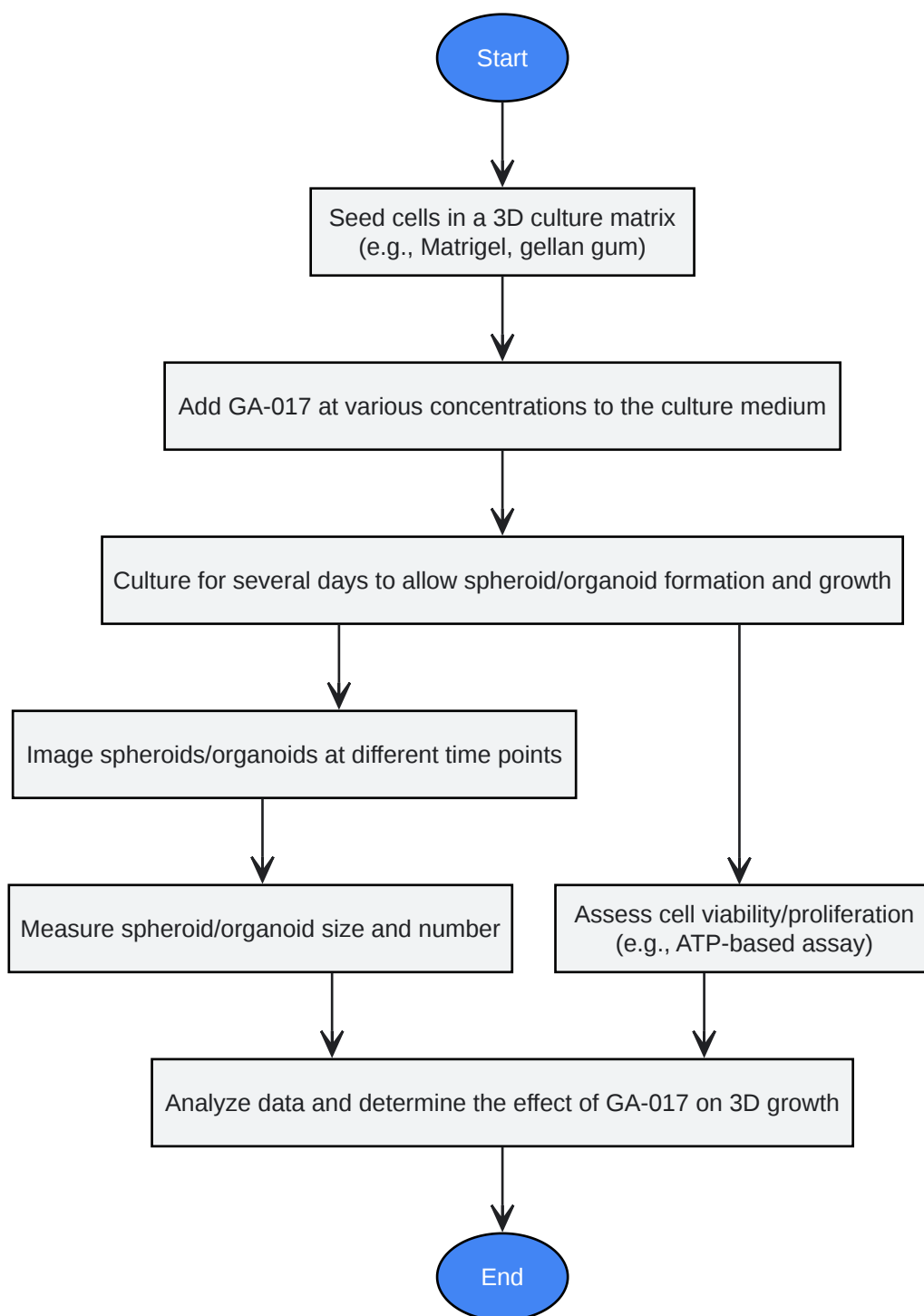
Experimental Protocols

The following are generalized methodologies for key experiments cited in the literature for the characterization of **GA-017**. For detailed protocols, including specific reagent concentrations and instrumentation, please refer to the primary publication by Aihara et al. in the Journal of Biological Chemistry (2022).

In Vitro LATS Kinase Inhibition Assay

This assay quantifies the direct inhibitory effect of **GA-017** on the kinase activity of LATS1 and LATS2.





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References

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